

An In-depth Technical Guide to the Physical Properties of n-Octanenitrile

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Compound of Interest

Compound Name: Octanenitrile

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Introduction

n-Octanenitrile, also known as caprylonitrile or heptyl cyanide, is a versatile aliphatic nitrile with the chemical formula $C_8H_{15}N$.^[1] Its unique molecular structure, featuring a long hydrocarbon chain and a polar nitrile group, imparts a distinct set of physical properties that are critical for its application in various fields, including organic synthesis, pharmaceuticals, and agrochemicals.^[2] This technical guide provides a comprehensive overview of the core physical properties of **n-octanenitrile**, complete with detailed experimental protocols for their determination and a summary of quantitative data.

Molecular and General Properties

n-Octanenitrile is a clear, colorless to light yellow liquid at room temperature with a faint, characteristic odor.^{[2][3]} Its fundamental molecular and general properties are summarized in the table below.

Property	Value	Unit	References
Molecular Formula	C ₈ H ₁₅ N	-	[1] [3] [4] [5] [6]
Molecular Weight	125.21	g/mol	[1] [2] [4] [7]
IUPAC Name	Octanenitrile	-	[2] [8]
CAS Registry Number	124-12-9	-	[1] [2] [4] [5] [6] [7]
Appearance	Clear, colorless to light yellow liquid	-	[2] [3]

Physicochemical Data

The physicochemical properties of n-**octanenitrile** are crucial for predicting its behavior in various chemical and physical processes. These properties are detailed in the following table.

Property	Value	Conditions	References
Density	0.817	g/mL	[1]
0.814	at 25 °C	[4][7][9]	
0.8136	g/cm³	[2]	
Boiling Point	199	°C	[1]
198-200	°C	[3][4][7][9]	
205.80	°C	[2]	
Melting Point	-45	°C	[1][3][4][7]
-38.00	°C	[2]	
Refractive Index	1.422	n20/D	
1.42	n20/D	[3][4][9]	
Vapor Pressure	0.241	mmHg at 25°C	
Flash Point	165	°F	[4]
74	°C	[3]	
Solubility	Limited in water	[2]	
Soluble in nonpolar solvents (e.g., hexane)	[2]		
LogP (Octanol/Water Partition Coefficient)	2.75	[1][4]	
Dielectric Constant	13.90	at 25°C	
Surface Tension	27.87	dyn/cm	[1]

Experimental Protocols

Accurate determination of physical properties is paramount for the reliable application of **n-octanenitrile**. The following sections detail the standard experimental methodologies for

measuring its key physical constants.

Determination of Melting Point

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For **n-octanenitrile**, which is a liquid at room temperature, this would involve cooling the substance until it solidifies.

Protocol: Capillary Tube Method[10][11]

- **Sample Preparation:** A small amount of liquid **n-octanenitrile** is introduced into a thin-walled capillary tube, which is then sealed at one end.[11] The sample is solidified by cooling, for instance, in a dry ice/acetone bath.
- **Apparatus Setup:** The capillary tube is attached to a thermometer or placed in the heating block of a melting point apparatus.[11]
- **Heating and Observation:** The apparatus is heated slowly and at a controlled rate.[10] The temperature at which the first signs of melting are observed and the temperature at which the entire sample becomes a clear liquid are recorded. This range represents the melting point. For pure compounds, this range is typically narrow.[11]

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[12]

Protocol: Distillation Method[13]

- **Apparatus Setup:** A simple distillation apparatus is assembled, consisting of a distillation flask containing the **n-octanenitrile** sample, a condenser, a receiving flask, and a thermometer. The thermometer bulb should be positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- **Heating:** The distillation flask is heated gently. As the liquid boils, the vapor rises and enters the condenser.

- **Temperature Reading:** The temperature is monitored throughout the distillation process. The boiling point is the constant temperature at which the vapor is condensing into the receiving flask.^[13]

Protocol: Micro Boiling Point (Capillary Method)^[14]

- **Sample Preparation:** A small amount of n-**octanenitrile** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube.
- **Heating:** The test tube is gently heated in a water or oil bath.
- **Observation:** As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube. The heat is then removed. The boiling point is the temperature at which the liquid is drawn up into the capillary tube.^[14]

Determination of Density

Density is the mass of a substance per unit volume.

Protocol: Pycnometer Method

- **Mass of Empty Pycnometer:** A clean and dry pycnometer (a small glass flask with a precise volume) is weighed accurately.
- **Mass of Pycnometer with Sample:** The pycnometer is filled with n-**octanenitrile**, ensuring no air bubbles are present, and weighed again.
- **Volume Determination:** The pycnometer is emptied, cleaned, and filled with a reference liquid of known density (e.g., distilled water) and weighed. The volume of the pycnometer can be calculated from the mass and known density of the reference liquid.
- **Calculation:** The density of n-**octanenitrile** is calculated by dividing the mass of the nitrile by the determined volume of the pycnometer.

Protocol: Graduated Cylinder and Balance Method^[15]

- **Mass Measurement:** The mass of a dry, empty graduated cylinder is measured on an electronic balance.^[15]

- Volume Measurement: A specific volume of n-**octanenitrile** is added to the graduated cylinder, and the volume is read from the bottom of the meniscus.[15]
- Mass of Liquid: The graduated cylinder containing the n-**octanenitrile** is weighed. The mass of the liquid is the difference between this mass and the mass of the empty cylinder.
- Calculation: The density is calculated by dividing the mass of the n-**octanenitrile** by the measured volume.[15]

Determination of Refractive Index

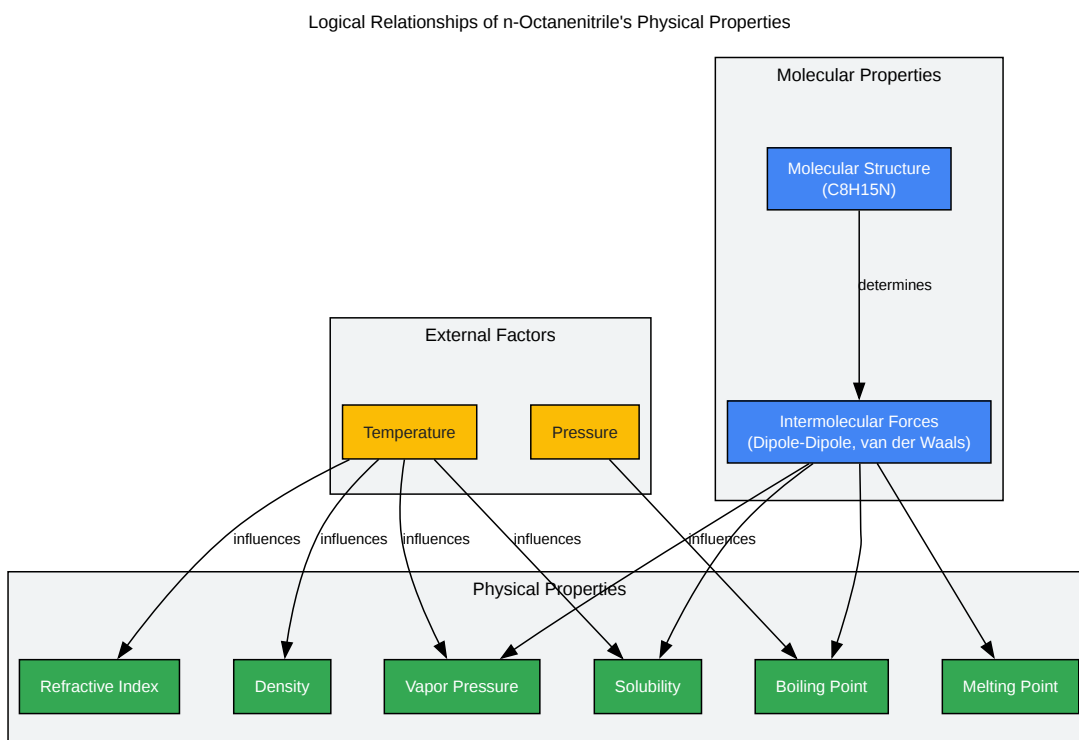
The refractive index is a dimensionless number that describes how light propagates through a medium.[16]

Protocol: Abbe Refractometer

- Calibration: The refractometer is calibrated using a standard liquid with a known refractive index.
- Sample Application: A few drops of n-**octanenitrile** are placed on the prism of the refractometer.
- Measurement: The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Reading: The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

Logical Relationships of Physical Properties

The physical properties of n-**octanenitrile** are not independent but are influenced by external factors and intermolecular forces. The following diagram illustrates these relationships.



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Caption: Interdependencies of n-**octanenitrile**'s physical properties.

Conclusion

This technical guide provides a detailed compilation of the key physical properties of n-**octanenitrile**, intended to serve as a valuable resource for researchers, scientists, and professionals in drug development. The tabulated data offers a quick reference, while the outlined experimental protocols provide a foundation for the accurate and reproducible determination of these essential parameters. Understanding these properties is fundamental to the effective handling, application, and innovation involving n-**octanenitrile** in scientific and industrial settings.

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